

# In-Depth Technical Guide to 4-Oxobutyl Acetate

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## Compound of Interest

Compound Name: 4-oxobutyl acetate

Cat. No.: B1600431

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## Introduction

**4-Oxobutyl acetate**, a bifunctional organic molecule, holds interest within the scientific community for its potential applications in organic synthesis and as a building block for more complex molecules. This guide provides a comprehensive overview of its chemical properties, synthesis, and potential, though currently limited, relevance in the field of drug development.

## Chemical Identity and Properties

The nomenclature and structural representation of **4-oxobutyl acetate** are crucial for its unambiguous identification. The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **4-oxobutyl acetate**. It is essential to distinguish it from a similarly named but structurally different compound, 4-(3-oxobutyl)phenyl acetate.

Below is a table summarizing the key chemical and physical properties of **4-oxobutyl acetate**.

Property	Value	Source(s)
IUPAC Name	4-oxobutyl acetate	[1]
CAS Number	6564-95-0	[1][2][3][4][5][6]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>3</sub>	[1][2][3][4][5][6]
Molecular Weight	130.14 g/mol	[3][5]
Appearance	White powder	[4]
Boiling Point	59-60 °C at 1 Torr	[6]

## Synthesis of 4-Oxobutyl Acetate

While detailed contemporary experimental protocols for the synthesis of **4-oxobutyl acetate** are not widely available in recent literature, a historical synthesis was reported in the Journal of the American Chemical Society in 1948. The synthesis of related aldehydes and acetates can also provide insight into potential synthetic routes.

### General Synthetic Approach (Hypothesized)

A plausible synthetic route to **4-oxobutyl acetate** could involve the selective oxidation of 4-acetoxy-1-butanol. This precursor could be obtained from the mono-acetylation of 1,4-butanediol. The challenge in this step lies in achieving selective acetylation of only one hydroxyl group.

Alternatively, the ozonolysis of a suitable unsaturated acetate ester could yield the desired aldehyde. The starting material for such a reaction would need to be carefully selected to ensure the formation of the **4-oxobutyl acetate** structure.

A logical workflow for a potential synthesis is outlined below:

Caption: A hypothesized synthetic workflow for **4-oxobutyl acetate**.

## Applications in Drug Development

Currently, there is a notable lack of specific, published research detailing the direct application of **4-oxobutyl acetate** in drug development. Its bifunctional nature, possessing both an

aldehyde and an ester group, theoretically allows it to be a versatile scaffold in medicinal chemistry for the synthesis of various heterocyclic compounds or for derivatization to explore structure-activity relationships.

While no direct involvement in signaling pathways has been attributed to **4-oxobutyl acetate** itself, the broader class of acetate-containing molecules has been studied in various biological contexts. For instance, acetate, as a short-chain fatty acid, is known to play a role in cellular metabolism and signaling. However, it is crucial to reiterate that these are general roles of the acetate functional group and not specific to **4-oxobutyl acetate**.

The aldehyde functionality offers a reactive handle for various chemical transformations, such as reductive amination to introduce amino groups, or condensation reactions to form larger, more complex structures. These potential reactions could be employed in a drug discovery program to generate a library of compounds for biological screening.

A logical diagram illustrating the potential utility of **4-oxobutyl acetate** as a scaffold is presented below:

Caption: Potential chemical transformations of **4-oxobutyl acetate** for generating compound libraries.

## Conclusion

**4-Oxobutyl acetate** is a well-defined chemical entity with established physical properties. While its historical synthesis is noted, detailed modern experimental protocols are scarce. The primary value of **4-oxobutyl acetate** for researchers and professionals in drug development currently lies in its potential as a versatile building block for the synthesis of more complex molecules. Further research is warranted to explore its biological activity and potential applications as a lead compound or intermediate in the development of novel therapeutics. At present, there is no substantive body of evidence to support a direct role for **4-oxobutyl acetate** in specific signaling pathways or as a key component in drug development pipelines.

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